

"NMR spectroscopy techniques for phosphonate compounds"

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Compound of Interest

Compound Name: *Trilead dioxide phosphonate*

CAS No.: *12141-20-7*

Cat. No.: *B089381*

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An increasing number of pharmaceuticals, agrochemicals, and industrial reagents feature the phosphonate moiety, a bioisostere of phosphate esters. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the structural elucidation, purity assessment, and quantitative analysis of these compounds. The presence of the phosphorus-31 (^{31}P) nucleus, which is 100% naturally abundant with a spin of $\frac{1}{2}$, provides a unique and direct spectroscopic handle for analysis.^{[1][2]}

These application notes provide an overview and detailed protocols for the most common and effective NMR techniques used to characterize phosphonate compounds. They are intended for researchers and professionals in chemical synthesis and drug development who require robust methods for analyzing phosphonate-containing molecules.

Data Presentation: Characteristic NMR Parameters

The chemical environment of the phosphorus atom and its neighboring nuclei dictates the chemical shifts (δ) and coupling constants (J) observed in the NMR spectra. These parameters are diagnostic for the structure of phosphonate compounds.

^1H and ^{31}P NMR Data

Protons on carbons adjacent to the phosphonate group (α -protons) typically resonate between 2-4 ppm and exhibit a characteristic doublet splitting due to coupling with the ^{31}P nucleus. The magnitude of this coupling constant is crucial for structural assignment.

Compound Type	Assignment	Typical ^1H δ (ppm)	Typical J-Coupling (Hz)	Typical ^{31}P δ (ppm)
Alkylphosphonate	P-CH ₂ -	1.5 - 2.5	$^2\text{JPH} \approx 15 - 25$	+15 to +35
	P-O-CH ₂ -	3.5 - 4.2	$^3\text{JPH} \approx 5 - 10$	
α -Aminophosphonate	P-CH(NHR)-	2.5 - 4.0	$^2\text{JPH} \approx 10 - 20$	+10 to +25
α -Hydroxyphosphonate	P-CH(OH)-	3.5 - 4.5	$^2\text{JPH} \approx 10 - 18$	+15 to +25
Vinylphosphonate	P-CH=CH-	5.5 - 7.5	$^2\text{JPH} \approx 15 - 25$ (geminal)	+5 to +20
	P-CH=CH-	$^3\text{JPH} \approx 10 - 50$ (vicinal)		

Note: ^{31}P chemical shifts are referenced to 85% H_3PO_4 at 0 ppm. The chemical shift range for phosphonates is generally between 0 and +40 ppm.[3][4]

^{13}C NMR Data

Carbon atoms directly bonded to phosphorus exhibit large one-bond coupling constants (^1JCP), which are highly characteristic. Carbons further away show smaller two- or three-bond couplings.

Assignment	Typical ^{13}C δ (ppm)	Typical J-Coupling (Hz)
P-C	20 - 40	$^1\text{JCP} \approx 120 - 170$ ^[5]
P-O-C	50 - 70	$^2\text{JCP} \approx 5 - 10$
P-C-C	20 - 50	$^2\text{JCP} \approx 2 - 15$
P-O-C-C	15 - 30	$^3\text{JCP} \approx 2 - 8$

Experimental Protocols

Accurate and reproducible NMR data acquisition begins with meticulous sample preparation and the selection of appropriate experimental parameters.

Protocol 1: Sample Preparation (Solution State)

High-quality spectra depend critically on correctly prepared samples.

- Determine Sample Quantity:
 - ^1H NMR: 1-10 mg of the phosphonate compound.^{[6][7]}
 - ^{31}P & ^{13}C NMR: 10-50 mg or as much as will dissolve to form a near-saturated solution, as these nuclei are less sensitive than ^1H .^[7]
- Select Deuterated Solvent: Choose a deuterated solvent that fully dissolves the sample. Common choices include CDCl_3 , D_2O , DMSO-d_6 , and Acetone-d_6 . The final sample volume should be 0.5-0.7 mL.^{[6][7][8]}
- Dissolution and Filtering:
 - Dissolve the sample in the chosen solvent in a separate clean vial.^[7]
 - Ensure the solution is homogeneous and free of any solid particles. Suspended solids will degrade spectral quality by distorting the magnetic field homogeneity.^[8]
 - Filter the solution through a pipette containing a small, tight plug of glass wool directly into a clean, dry 5 mm NMR tube.^[6]

- Referencing: Add a small amount of an internal standard, such as tetramethylsilane (TMS) for $^1\text{H}/^{13}\text{C}$ in organic solvents or a phosphate standard for ^{31}P if needed. For routine analysis, referencing to the residual solvent peak is often sufficient for ^1H and ^{13}C spectra.^[7] 85% H_3PO_4 is used as an external reference for ^{31}P NMR, with its chemical shift set to 0 ppm.^[3]

Protocol 2: 1D ^{31}P NMR Spectroscopy

This is the most direct method for observing the phosphonate group.

- Load and Lock: Insert the sample into the spectrometer. Lock the field using the deuterium signal from the solvent.
- Tuning and Shimming: Tune the ^{31}P probe to the correct frequency. Optimize the magnetic field homogeneity (shimming) by observing the lock signal or the FID of the sample.
- Setup ^1H -Decoupled Experiment:
 - This is the standard experiment. It removes all couplings to protons, resulting in a single sharp peak for each unique phosphorus atom.^[3]
 - Pulse Program: A standard single-pulse experiment with proton decoupling (e.g., zgpg30 on Bruker systems).
 - Spectral Width: Set to approximately 100-150 ppm, centered around +20 ppm (a typical region for phosphonates).
 - Acquisition Time (AQ): ~1.0 s.
 - Relaxation Delay (D1): 2-5 s. For quantitative analysis, D1 should be at least 5 times the longest T_1 of any P nucleus.
 - Number of Scans (NS): 64 to 1024, depending on sample concentration.
- Setup ^1H -Coupled Experiment (Optional):
 - This experiment reveals the coupling patterns between phosphorus and protons, which is useful for structural assignment.^[3]

- Pulse Program: A single-pulse experiment without proton decoupling (e.g., zg30 on Bruker systems).
- Parameters are similar to the decoupled experiment, but a longer acquisition time may be needed to resolve the fine structure of the multiplets.
- Processing: Apply an exponential window function (line broadening of 1-2 Hz), Fourier transform, phase correct, and baseline correct the spectrum. Reference the spectrum to the external 85% H₃PO₄ standard at 0 ppm.

Protocol 3: Quantitative ³¹P NMR (qNMR)

For accurate quantification, the Nuclear Overhauser Effect (NOE) must be suppressed and the nuclei must be fully relaxed between scans.^{[2][3]}

- Setup Inverse-Gated Decoupling Experiment:
 - This pulse sequence decouples protons only during the acquisition time, eliminating the NOE which can cause inaccurate signal integration.^[3]
 - Pulse Program: Use an inverse-gated decoupling pulse sequence (e.g., zgig on Bruker systems).
 - Relaxation Delay (D1): Set a long relaxation delay of at least 5-7 times the longest T₁ value of the phosphorus nuclei in the sample and the internal standard. For many phosphonates, a D1 of 30-60 s is a safe starting point.
 - Pulse Angle: Use a 90° pulse to ensure maximum signal for each scan.
 - Internal Standard: Add a known amount of a suitable, certified phosphorus-containing internal standard (e.g., triphenyl phosphate) that has a resonance well-separated from the analyte signals.^[9]
- Acquisition and Processing: Acquire the data and process as in Protocol 2.
- Quantification: Carefully integrate the signal of the analyte and the internal standard. The concentration of the analyte can be calculated using the following formula: $C_{\text{analyte}} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{std}} / I_{\text{std}}) * (MW_{\text{analyte}} / MW_{\text{std}}) * (m_{\text{std}} / V) * \text{Purity}_{\text{std}}$

where C=concentration, I=integral area, N=number of phosphorus nuclei, MW=molecular weight, m=mass, V=volume, and Purity is the purity of the standard.

Protocol 4: 2D NMR Techniques

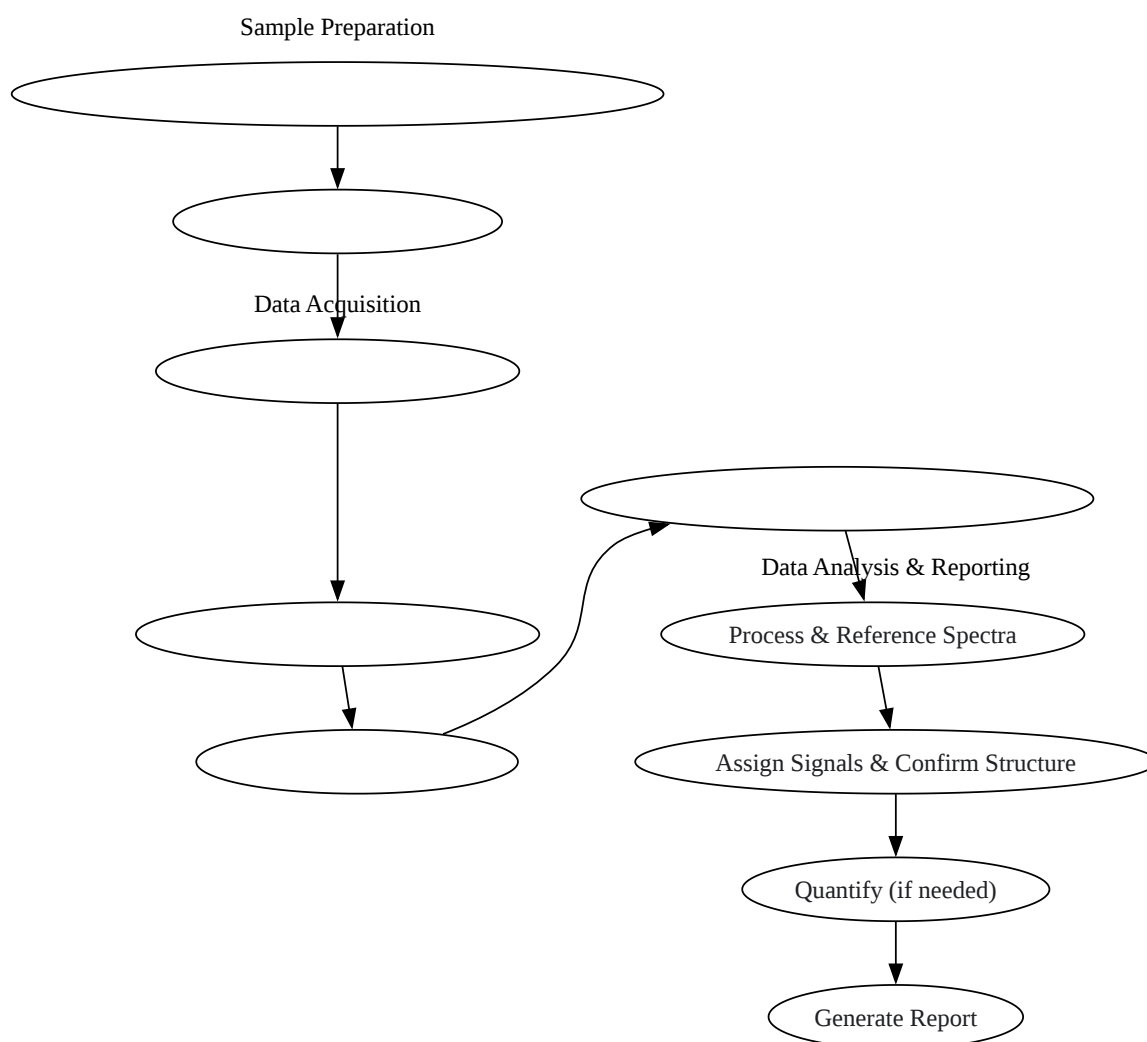
2D NMR experiments reveal connectivity between nuclei, providing unambiguous structural information.[\[10\]](#)[\[11\]](#)

- ^1H - ^1H COSY (Correlation Spectroscopy):
 - Purpose: Identifies protons that are spin-spin coupled, typically through 2-3 bonds. It helps trace out proton spin systems in the molecule.[\[11\]](#)[\[12\]](#)
 - Setup: Use a standard COSY pulse program. Set the spectral width in both dimensions to cover all proton signals (~10-12 ppm).
 - Data Points: Acquire 1024-2048 points in the direct dimension (t_2) and 256-512 increments in the indirect dimension (t_1).
 - Analysis: Cross-peaks appear between signals of coupled protons. For a phosphonate, this can confirm the connectivity between α - and β -protons.
- ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence):
 - Purpose: Correlates protons directly to the carbons they are attached to (one-bond ^1H - ^{13}C correlation).[\[11\]](#)
 - Setup: Use a standard HSQC pulse program optimized for one-bond C-H coupling (~145 Hz). The ^1H spectral width should cover all protons, and the ^{13}C spectral width should cover all expected carbons (e.g., 0-160 ppm).
 - Analysis: Each peak in the 2D map corresponds to a C-H bond, with coordinates of the proton chemical shift on one axis and the carbon chemical shift on the other.
- ^1H - ^{31}P HSQC:
 - Purpose: Correlates protons to the phosphorus atom they are coupled to. This is highly effective for identifying protons on carbons adjacent to the phosphorus (α -protons). The

technique is more sensitive than 1D ^{31}P NMR for detecting low concentrations of phosphonates.[\[13\]](#)

- Setup: Use an HSQC pulse program, but set the heteronucleus to ^{31}P . Optimize for an average H-P coupling (e.g., $^2\text{JHP} \approx 20$ Hz for α -protons).
 - Analysis: A cross-peak will appear at the coordinates corresponding to the chemical shifts of the coupled ^1H and ^{31}P nuclei.
- ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation):
 - Purpose: Correlates protons and carbons over longer ranges (typically 2-3 bonds). This is crucial for piecing together the carbon skeleton of a molecule.[\[10\]](#)
 - Setup: Use a standard HMBC pulse program, optimized for long-range couplings (typically 4-10 Hz).
 - Analysis: Cross-peaks connect protons to carbons that are 2 or 3 bonds away. For a phosphonate ester (R-PO(OR')_2), HMBC can show correlations from the R-group protons to the phosphorus-bound carbon, and from the R'-group protons to the ester carbon, confirming the overall structure.

Visualizations



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// Define the molecule structure mol [label=<

P	α	C_α	β	C_β	β	H_β
H_α						

>];

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// Invisible nodes for edge routing node [shape=point, width=0, height=0]; P_node
[pos="0,0.5!"]; Ca_node [pos="1.2,0.5!"]; Ha_node [pos="1.2,-0.5!"]; Cb_node [pos="2.4,0.5!"];
Hb_node [pos="3.6,0.5!"];
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-> Hb_node [color="#4285F4", label=" COSY (3-bond)", fontcolor="#4285F4", len=2]; Ha_node
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bond)", fontcolor="#FBBC05", len=1.5]; } caption: Common 2D NMR correlations.
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